

Spectroscopic data of (4-Chlorothiazol-5-yl)methanol (NMR, IR, MS)

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Compound of Interest

Compound Name: (4-Chlorothiazol-5-yl)methanol

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An In-Depth Technical Guide to the Spectroscopic Characterization of **(4-Chlorothiazol-5-yl)methanol**

Introduction: Elucidating the Molecular Architecture

(4-Chlorothiazol-5-yl)methanol is a heterocyclic compound of significant interest in synthetic chemistry and drug discovery. Its structure, featuring a chlorinated thiazole ring coupled with a primary alcohol, presents a unique electronic and steric profile that necessitates precise analytical confirmation. For researchers in medicinal chemistry and materials science, unambiguous structural verification is the cornerstone of reliable and reproducible results.

This technical guide provides a comprehensive overview of the core spectroscopic techniques used to characterize **(4-Chlorothiazol-5-yl)methanol**: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). As a senior application scientist, my objective is not merely to present data but to illuminate the rationale behind the experimental design and the interpretation of the resulting spectra. This document is structured to guide researchers through the process of confirming the molecule's identity and purity, ensuring the integrity of their scientific endeavors. The spectroscopic data presented herein is

based on established principles and data from analogous structures, providing a robust framework for analysis.

Molecular Structure Visualization

A clear understanding of the molecule's connectivity is essential before delving into its spectral data. The diagram below illustrates the atomic arrangement and numbering scheme for **(4-Chlorothiazol-5-yl)methanol**.

Caption: Molecular structure of **(4-Chlorothiazol-5-yl)methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By probing the magnetic properties of atomic nuclei, it provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms.

¹H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR provides a quantitative count and qualitative description of the different types of protons in a molecule.

The expected proton signals for **(4-Chlorothiazol-5-yl)methanol** are summarized below. Chemical shifts are influenced by the electron-withdrawing effects of the nitrogen, sulfur, and chlorine atoms.

Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Thiazole-H (at C2)	8.5 - 8.8	Singlet (s)	1H	Located on an electron-deficient aromatic ring between two heteroatoms (N and S), leading to significant deshielding.
Methylene (-CH ₂ OH)	4.7 - 5.0	Singlet (s) or Doublet (d)	2H	Adjacent to the thiazole ring and the electronegative oxygen atom. May appear as a doublet if coupled to the -OH proton.
Hydroxyl (-OH)	2.0 - 4.0	Broad Singlet (br s) or Triplet (t)	1H	Chemical shift is highly variable and depends on concentration, solvent, and temperature due to hydrogen bonding. May couple to the adjacent -CH ₂ -protons to form a triplet.

A self-validating protocol ensures that the acquired data is reliable and reproducible.

- Sample Preparation:

- Accurately weigh approximately 5-10 mg of **(4-Chlorothiazol-5-yl)methanol**.
- Dissolve the sample in ~0.7 mL of a deuterated solvent, such as Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6), in a clean, dry NMR tube.[\[1\]](#)[\[2\]](#)
- Causality: CDCl_3 is a standard choice for its ability to dissolve a wide range of organic compounds. However, the acidic proton of the hydroxyl group often exchanges rapidly and may not be clearly observed or may appear as a very broad signal.[\[3\]](#) Using DMSO-d_6 slows down this exchange, allowing the -OH proton signal to be observed as a distinct multiplet (likely a triplet) and confirming its coupling to the adjacent methylene protons.[\[1\]](#)[\[3\]](#)
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent. This corrects for any magnetic field drift.
 - Shim the magnetic field to achieve maximum homogeneity, resulting in sharp, symmetrical peaks.
- Data Acquisition:
 - Acquire the spectrum using a standard pulse program. A typical experiment involves 8 to 16 scans.
 - Reference the spectrum to the residual solvent peak (e.g., CHCl_3 at 7.26 ppm or DMSO-d_5 at 2.50 ppm).[\[3\]](#)[\[4\]](#)[\[5\]](#) Modern spectrometers often use an internal reference like tetramethylsilane (TMS) at 0.00 ppm.[\[2\]](#)

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR provides information on the number and types of carbon atoms in a molecule.

Carbon	Predicted δ (ppm)	Rationale
Thiazole C2	150 - 155	Positioned between two electronegative heteroatoms (N and S), resulting in strong deshielding.
Thiazole C4	145 - 150	Attached to an electronegative chlorine atom and part of the π -system, leading to a downfield shift.
Thiazole C5	125 - 130	While part of the aromatic system, it is less deshielded than C2 and C4.
Methylene (-CH ₂ OH)	55 - 60	An sp ³ -hybridized carbon attached to an electronegative oxygen atom, resulting in a characteristic shift in this region. [6] [7]

- Sample Preparation: Use the same sample prepared for ¹H NMR analysis. A higher concentration (20-50 mg) may be beneficial due to the low natural abundance of the ¹³C isotope.
- Data Acquisition:
 - Run a proton-decoupled ¹³C experiment. This technique irradiates all protons, causing all carbon signals to appear as singlets, which simplifies the spectrum.[\[8\]](#)
 - A larger number of scans (e.g., 128 to 1024) is typically required compared to ¹H NMR.
 - Reference the spectrum to the solvent signal (e.g., CDCl₃ at 77.16 ppm or DMSO-d₆ at 39.52 ppm).[\[4\]](#)[\[5\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

The key vibrational modes for **(4-Chlorothiazol-5-yl)methanol** are expected in the following regions.

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)	Appearance
Alcohol (O-H)	Stretching	3200 - 3600	Strong, Broad
Aromatic C-H	Stretching	3000 - 3100	Weak to Medium
Aliphatic C-H	Stretching	2850 - 3000	Medium
Thiazole Ring (C=N, C=C)	Stretching	1450 - 1600	Medium, Sharp
Alcohol (C-O)	Stretching	1000 - 1260	Strong, Sharp
C-Cl	Stretching	600 - 800	Medium to Strong

Interpretation:

- The most prominent feature will be the strong, broad O-H stretching band, which is characteristic of an alcohol and broadened due to intermolecular hydrogen bonding.[\[9\]](#)[\[10\]](#)
- The presence of peaks in the 1450-1600 cm⁻¹ region confirms the thiazole ring's aromatic character.[\[11\]](#)[\[12\]](#)
- A strong C-O stretch provides further evidence of the primary alcohol functionality.[\[10\]](#)[\[13\]](#)

ATR is a modern, rapid technique that requires minimal sample preparation.[\[14\]](#)[\[15\]](#)

- Background Scan:
 - Ensure the ATR crystal (typically diamond or germanium) is clean.

- Collect a background spectrum of the empty crystal. This measures the ambient atmosphere (H_2O , CO_2) and instrument response, which will be subtracted from the sample spectrum.[16]
- Sample Analysis:
 - Place a small amount of the solid (a few milligrams) or a single drop of the liquid sample directly onto the ATR crystal.[14]
 - Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal.
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.[9]
- Data Processing:
 - The instrument software automatically subtracts the background from the sample spectrum to produce the final IR spectrum.
 - Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue. [17]

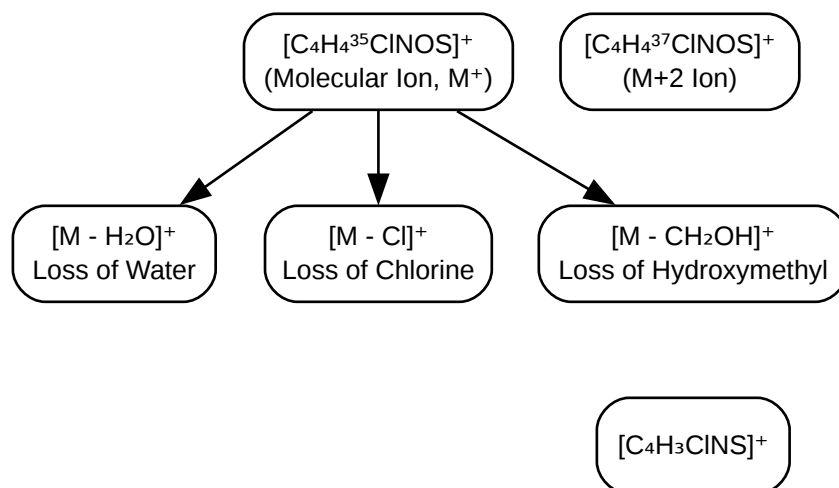
Caption: A simplified workflow for ATR FT-IR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule by measuring its mass-to-charge ratio (m/z). Electron Ionization (EI) is a common technique that also induces fragmentation, offering valuable structural clues.

- Molecular Ion (M^+): The molecular ion peak is expected at an m/z corresponding to the molecular weight of the compound ($\text{C}_4\text{H}_4\text{ClINOS}$). The key feature will be an isotopic pattern characteristic of a chlorine-containing compound. There will be two peaks:
 - M^+ peak: for the molecule containing the ^{35}Cl isotope.

- M+2 peak: for the molecule containing the ^{37}Cl isotope, with an intensity approximately one-third of the M^+ peak.[18]
- Key Fragment Ions: Fragmentation provides a roadmap of the molecule's structure. Common fragmentation pathways for this molecule would include:
 - Loss of H_2O : $[\text{M} - 18]^+$
 - Loss of Cl radical: $[\text{M} - 35/37]^+$
 - Loss of hydroxymethyl radical ($-\bullet\text{CH}_2\text{OH}$): $[\text{M} - 31]^+$
 - Cleavage of the C-C bond to give the thiazole cation.



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Caption: Proposed EI-MS fragmentation of **(4-Chlorothiazol-5-yl)methanol**.

- Sample Introduction: Introduce a small amount of the sample, typically dissolved in a volatile solvent like methanol or dichloromethane, into the mass spectrometer, often via direct infusion or through a gas chromatograph (GC-MS).
- Ionization: The sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV) in the ion source. This ejects an electron from the molecule, forming the positively charged molecular ion (M^+).[19]

- **Mass Analysis:** The newly formed ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio.
- **Detection:** The separated ions strike a detector, which generates a signal proportional to the number of ions at each m/z value. The resulting plot of relative intensity versus m/z is the mass spectrum.

Conclusion

The combination of NMR, FT-IR, and Mass Spectrometry provides a comprehensive and self-validating toolkit for the structural characterization of **(4-Chlorothiazol-5-yl)methanol**. ^1H and ^{13}C NMR confirm the precise carbon-hydrogen framework and connectivity. FT-IR provides rapid verification of essential functional groups, particularly the alcohol moiety. Finally, Mass Spectrometry confirms the molecular weight, elemental formula (via isotopic patterns), and provides corroborating structural evidence through predictable fragmentation. By following the detailed protocols and understanding the principles of interpretation outlined in this guide, researchers and drug development professionals can confidently verify the identity and purity of this important chemical entity, ensuring the integrity and success of their scientific work.

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